

solid phase extraction protocols for deuterated heptanoic acid

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Compound of Interest

Compound Name: *Heptanoic-2,2,3,3-d4 Acid*

Cat. No.: *B12308762*

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Application Note: High-Purity Extraction and Quantification of Deuterated Heptanoic Acid in Biological Matrices

(Internal Standard) Matrix: Human Plasma / Serum

Abstract & Introduction

The quantification of medium-chain fatty acids (MCFAs), specifically heptanoic acid, has gained critical importance in the monitoring of anaplerotic therapies such as Triheptanoin (Dojolvi) for Long-Chain Fatty Acid Oxidation Disorders (LC-FAOD). While standard protein precipitation (PPT) is common, it often suffers from significant ion suppression and poor recovery of semi-volatile MCFAs.

This guide details a Mixed-Mode Anion Exchange (MAX) Solid Phase Extraction (SPE) protocol. Unlike Reverse Phase (RP) methods which rely solely on hydrophobicity, MAX utilizes a dual-retention mechanism (Hydrophobic + Ion Exchange). This allows for rigorous organic washing steps that remove neutral phospholipids—the primary cause of matrix effects in plasma—while the analyte remains ionically bound.

Key Analyte Properties:

- Heptanoic Acid: MW 130.18 g/mol | pKa ~4.8 | LogP ~2.4^[1]^[2]
- Target Ionization: Negative ESI

Methodological Strategy: The "MAX" Advantage

Why not C18? On a standard C18 (Reverse Phase) cartridge, eluting the hydrophobic interferences (lipids) often co-elutes the heptanoic acid. Why MAX? By adjusting the sample pH to > 7.0, heptanoic acid becomes ionized (heptanoate). It binds to the quaternary amine of the MAX sorbent. We can then wash the cartridge with 100% Methanol to remove neutral lipids. The heptanoate remains "locked" by the ionic bond. We only elute it by "switching off" the charge (acidifying) in an organic solvent.

Materials & Reagents

- Solid Phase Extraction Plate/Cartridge: Waters Oasis MAX (30 mg, 1 cc) or Phenomenex Strata-X-A (33 µm Polymeric Strong Anion).
- Internal Standard: Heptanoic Acid-d (fully deuterated to prevent H/D exchange issues).
- Reagents:
 - Ammonium Hydroxide ()
 - Formic Acid (FA)^[3]
 - Methanol (MeOH), Acetonitrile (ACN), Water (LC-MS grade)
- Stock Solutions: Prepare Heptanoic Acid and IS stocks in Methanol at 1 mg/mL.

Experimental Protocols

Protocol A: Sample Pre-treatment

Objective: To release fatty acids from albumin binding and ensure ionization.

- Aliquot: Transfer 100 μ L of plasma into a 1.5 mL tube.
- Spike IS: Add 10 μ L of Heptanoic Acid-d
working solution (e.g., 10 μ g/mL).
- Basification: Add 300 μ L of 4%
in Water.
 - Scientific Logic:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This high pH (approx pH 11) ensures the carboxylic acid group is fully deprotonated (

), essential for binding to the anion exchange sorbent. It also disrupts protein binding.
- Mixing: Vortex for 30 seconds. Centrifuge at 10,000 x g for 5 minutes to pellet any gross particulates.

Protocol B: Mixed-Mode SPE Workflow

Objective: Isolate analyte and remove phospholipid matrix.[\[2\]](#)

Step	Solvent / Conditions	Mechanism
1. Condition	1 mL Methanol	Activates hydrophobic pores of the polymer.
2.[1][2] Equilibrate	1 mL Water	Prepares surface for aqueous sample.[1][2]
3. Load	Apply pre-treated sample (Supernatant from Protocol A)	Dual Retention: Hydrophobic tail binds to polymer; Anionic head binds to quaternary amine.
4.[1][2] Wash 1	1 mL 5% in Water	Removes proteins and salts.[1] [2] Maintains high pH to keep analyte bound.
5. Wash 2	1 mL 100% Methanol	Critical Step: Removes neutral lipids and hydrophobic interferences.[1][2] Analyte stays bound via ion exchange. [7]
6. Elute	2 x 400 µL 2% Formic Acid in Methanol	Release: Acidification protonates the carboxyl group (, breaking the ionic bond.[1][2]
7. Post-Elution	Do NOT evaporate to dryness. [1][2]	Heptanoic acid is semi-volatile. [1][2] Evaporation leads to loss. Inject directly or dilute with water.

Protocol C: LC-MS/MS Analysis

Objective: Chromatographic separation and Mass Spec detection.[2][8]

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm) or equivalent.
- Mobile Phase A: 0.01% Formic Acid in Water.

- Mobile Phase B: Acetonitrile (100%).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.

Gradient Table:

Time (min)	% Mobile Phase B	Curve
0.0	30	Initial
0.5	30	Hold
3.0	90	Ramp
4.0	90	Wash
4.1	30	Re-equilibrate

| 5.0 | 30 | End |[\[1\]](#)[\[2\]](#)

MS Parameters (Negative Electrospray Ionization - ESI):

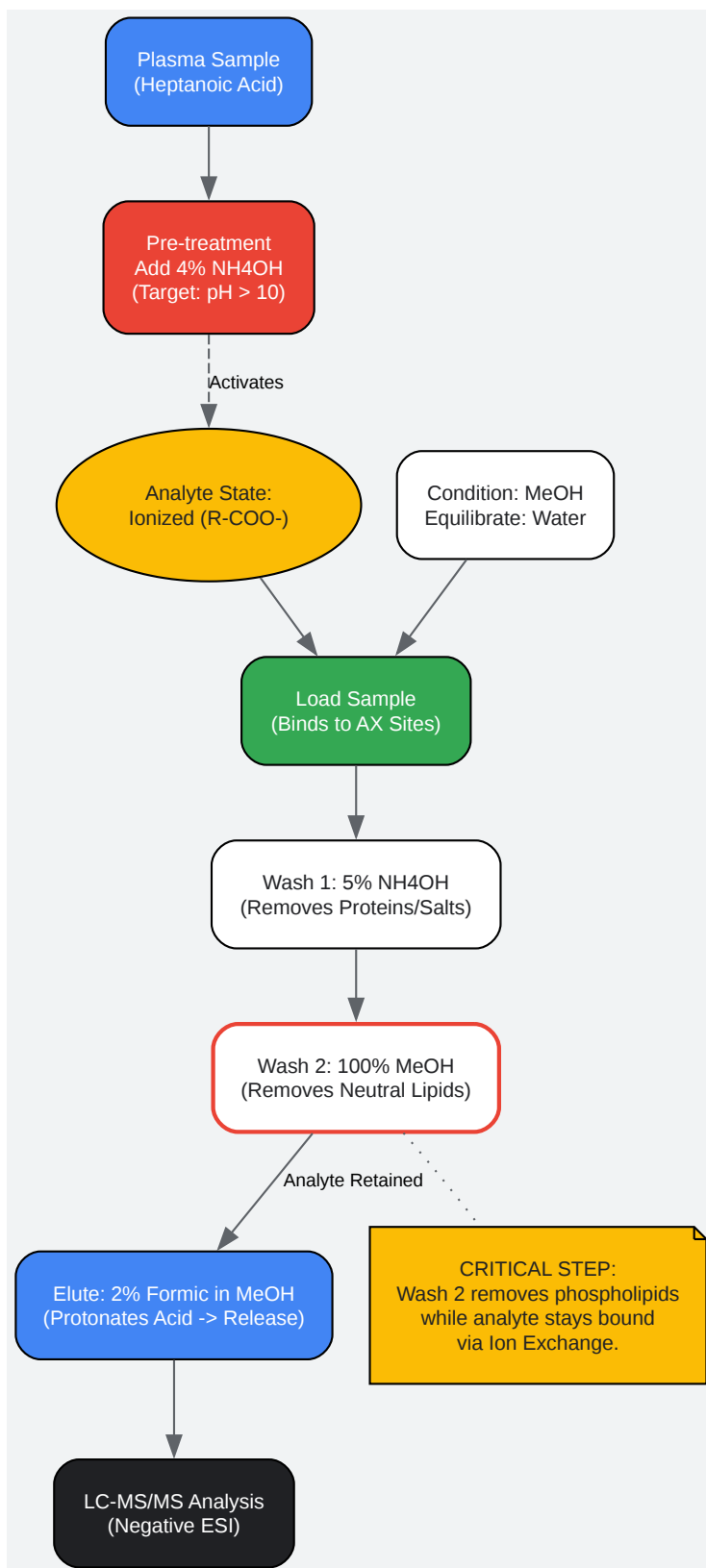
- Source Temp: 500°C (High temp needed for fatty acids).
- Capillary Voltage: 2.5 kV.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Heptanoic Acid	129.1	85.0	30	15
Heptanoic-d	142.2	98.1	30	15

Note: If the 129->85 transition is unstable, SIM (Selected Ion Monitoring) of m/z 129.1 is acceptable due to the high cleanliness of the MAX extraction.

Workflow Visualization

The following diagram illustrates the chemical logic behind the Mixed-Mode extraction, highlighting the critical "Switching" mechanism of the pH.



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Figure 1: Mixed-Mode Anion Exchange (MAX) Logic Flow. Note the critical organic wash step enabled by ionic retention.

Validation & Troubleshooting

Self-Validating the Protocol: To ensure the system is working, perform a "Breakthrough Test":

- Collect the liquid from the "Load" step and the "Wash 2" step.
- Analyze these fractions.
- Result: If Heptanoic Acid is found in the Load fraction, your pH was too low (not ionized). If found in Wash 2, the anion exchange capacity is exceeded or the solvent was acidic.

Common Pitfalls:

- Evaporation Loss: Heptanoic acid is volatile. If you must concentrate the sample, add a "keeper" solvent (e.g., 10 μ L DMSO) before evaporation, or simply dilute the eluate with water to match the mobile phase.
- Contamination: Short-chain fatty acids are ubiquitous in lab environments (skin, soaps). Use high-purity solvents and avoid glass washing detergents; rinse glassware with acetone/methanol before use.

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